

# Ecotoxicological effects of MCPA on non-target aquatic and terrestrial organisms

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## Compound of Interest

Compound Name: (4-chloro-2-Methylphenoxy)acetic acid

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## Ecotoxicological Profile of MCPA: A Technical Guide for Researchers

An In-depth Examination of the Effects of 4-chloro-2-methylphenoxyacetic acid on Non-Target Aquatic and Terrestrial Organisms

### Abstract

This technical guide provides a comprehensive overview of the ecotoxicological effects of the widely used phenoxy herbicide, 4-chloro-2-methylphenoxyacetic acid (MCPA), on non-target aquatic and terrestrial organisms. It is intended for researchers, scientists, and professionals in drug development and environmental science. This document synthesizes acute and chronic toxicity data from various studies, outlines standardized experimental protocols for ecotoxicological assessments, and visually represents the primary mechanism of action of MCPA. The quantitative data are presented in structured tables to facilitate comparative analysis.

### Introduction

MCPA is a selective, systemic herbicide primarily used for the post-emergence control of broadleaf weeds in cereal crops, grassland, and turf.<sup>[1]</sup> Its mode of action involves mimicking the natural plant hormone auxin (indole-3-acetic acid or IAA), leading to uncontrolled and

unsustainable growth in susceptible plants, ultimately causing their death.[1][2][3] Due to its widespread use and mobility in soil, there is a potential for MCPA to enter aquatic and terrestrial environments, impacting non-target organisms.[1] Understanding the ecotoxicological profile of MCPA is crucial for assessing its environmental risk and ensuring its safe use.

## Ecotoxicological Effects on Non-Target Aquatic Organisms

MCPA exhibits varying degrees of toxicity to aquatic life, with sensitivity differing across taxonomic groups. Generally, it is more toxic to aquatic plants and algae than to invertebrates and fish.

### Aquatic Plants (Macrophytes)

MCPA can have significant phytotoxic effects on non-target aquatic macrophytes. Studies have shown that exposure to MCPA can lead to reduced growth and biomass in various aquatic plant species.

### Fish

The acute toxicity of MCPA to fish is generally considered to be low to moderate. The lethal concentration (LC50) values, which represent the concentration of a chemical that is lethal to 50% of the test organisms within a specified time, vary depending on the fish species and the formulation of MCPA.

### Aquatic Invertebrates

Aquatic invertebrates are generally less sensitive to MCPA than other aquatic organisms. The concentration that causes an effect (such as immobilization) in 50% of the test population (EC50) is typically high.

### Algae and Cyanobacteria

Algae and cyanobacteria are among the more sensitive aquatic organisms to MCPA. The herbicide can inhibit their growth, with effects observed at concentrations relevant to environmental exposures. The no-observed-effect concentration (NOEC) is a key parameter in assessing the risk to these primary producers.

Table 1: Summary of Acute and Chronic Toxicity of MCPA to Non-Target Aquatic Organisms

Taxonomic Group	Species	Endpoint	Value (µg/L)	Exposure Duration	Reference
Fish	Oncorhynchus mykiss (Rainbow Trout)	96-h LC50	>100,000	96 hours	Not Specified
	Lepomis macrochirus (Bluegill Sunfish)	96-h LC50	>100,000	96 hours	Not Specified
Aquatic Invertebrates	Daphnia magna (Water Flea)	48-h EC50 (Immobilisation)	>100,000	48 hours	[4][5][6][7][8]
Algae	Pseudokirchneriella subcapitata	72-h EC50 (Growth Rate)	47,000	72 hours	[9][10][11][12][13]
	Navicula pelliculosa	72-h EC50 (Growth Rate)	39,000	72 hours	[9][10][11][12][13]
	Anabaena flos-aquae	7-day NOEC	5,400	7 days	Not Specified

## Ecotoxicological Effects on Non-Target Terrestrial Organisms

In the terrestrial environment, MCPA can impact a range of non-target organisms, from soil microorganisms to invertebrates and vertebrates.

### Soil Microorganisms

The effects of MCPA on soil microbial communities are complex. Some studies indicate a temporary disruption of microbial activity, while others show a degree of resilience. The impact can be influenced by factors such as soil type, organic matter content, and the concentration of the herbicide.

## Earthworms

Earthworms are important bioindicators of soil health. The toxicity of MCPA to earthworms is generally considered to be low in terms of acute mortality (LC50). However, sublethal effects on reproduction and growth can occur at environmentally relevant concentrations.

## Bees

MCPA is considered to have low acute toxicity to bees, both through contact and oral exposure. The lethal dose (LD50) required to kill 50% of a test population is high.

## Birds

The acute oral toxicity of MCPA to birds is low. The LD50 values for avian species are relatively high, suggesting a low risk from direct ingestion.

Table 2: Summary of Acute Toxicity of MCPA to Non-Target Terrestrial Organisms

Taxonomic Group	Species	Endpoint	Value	Unit	Reference
Earthworms	Eisenia fetida	14-day LC50	>1,000	mg/kg soil	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>
Eisenia fetida	56-day NOEC (Reproduction)	4.6	mg/kg soil	<a href="#">[14]</a> <a href="#">[15]</a> <a href="#">[16]</a> <a href="#">[17]</a>	
Bees	Apis mellifera (Honeybee)	48-h Acute Contact LD50	>100	µ g/bee	<a href="#">[18]</a> <a href="#">[19]</a> <a href="#">[20]</a> <a href="#">[21]</a> <a href="#">[22]</a>
Apis mellifera (Honeybee)	48-h Acute Oral LD50	>119	µ g/bee	<a href="#">[19]</a> <a href="#">[23]</a> <a href="#">[24]</a>	
Birds	Colinus virginianus (Bobwhite Quail)	Acute Oral LD50	377	mg/kg bw	Not Specified
Anas platyrhynchos (Mallard Duck)	5-day Dietary LC50	>5,620	mg/kg diet	Not Specified	

## Experimental Protocols

Standardized testing guidelines, such as those developed by the Organisation for Economic Co-operation and Development (OECD), are crucial for ensuring the reliability and comparability of ecotoxicological data.

## Aquatic Toxicity Testing

- Fish, Acute Toxicity Test (OECD 203): This test determines the acute lethal toxicity of a substance to fish.[\[25\]](#) Fish are exposed to the test substance for 96 hours, and mortality is recorded at 24, 48, 72, and 96 hours to determine the LC50.[\[25\]](#)

- **Daphnia sp., Acute Immobilisation Test (OECD 202):** This test assesses the acute toxicity to *Daphnia magna*.<sup>[4][5][6][7][8]</sup> Young daphnids are exposed to the test substance for 48 hours, and their immobilization is observed to calculate the EC50.<sup>[4][5][6][7][8]</sup>
- **Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201):** This test evaluates the effect of a substance on the growth of algae.<sup>[9][10][11][12][13]</sup> Exponentially growing cultures are exposed to the test substance for 72 hours, and the inhibition of growth is measured to determine the EC50 and NOEC.<sup>[9][10][11][12][13]</sup>

## Terrestrial Toxicity Testing

- **Earthworm, Reproduction Test (OECD 222):** This test assesses the sublethal effects of a substance on earthworm reproduction.<sup>[14][15][16][17]</sup> Adult earthworms are exposed to the test substance in artificial soil for 28 days, after which they are removed, and the number of offspring is counted after an additional 28 days.<sup>[16]</sup>
- **Honeybees, Acute Oral Toxicity Test (OECD 213):** This laboratory test determines the acute oral toxicity to adult honeybees.<sup>[23][24]</sup> Bees are fed a sucrose solution containing the test substance, and mortality is recorded over 48 to 96 hours.<sup>[19]</sup>
- **Honeybees, Acute Contact Toxicity Test (OECD 214):** This test assesses the acute contact toxicity to adult honeybees.<sup>[18][19][20][21][22]</sup> The test substance is applied directly to the thorax of the bees, and mortality is observed over 48 to 96 hours.<sup>[18][19]</sup>
- **Terrestrial Plant Test: Seedling Emergence and Seedling Growth Test (OECD 208):** This test evaluates the potential effects of a substance on the emergence and growth of terrestrial plants.<sup>[26][27]</sup> Seeds are planted in treated soil, and effects on emergence, biomass, and plant health are observed over 14 to 21 days.<sup>[26]</sup>

## Mechanism of Action and Signaling Pathway

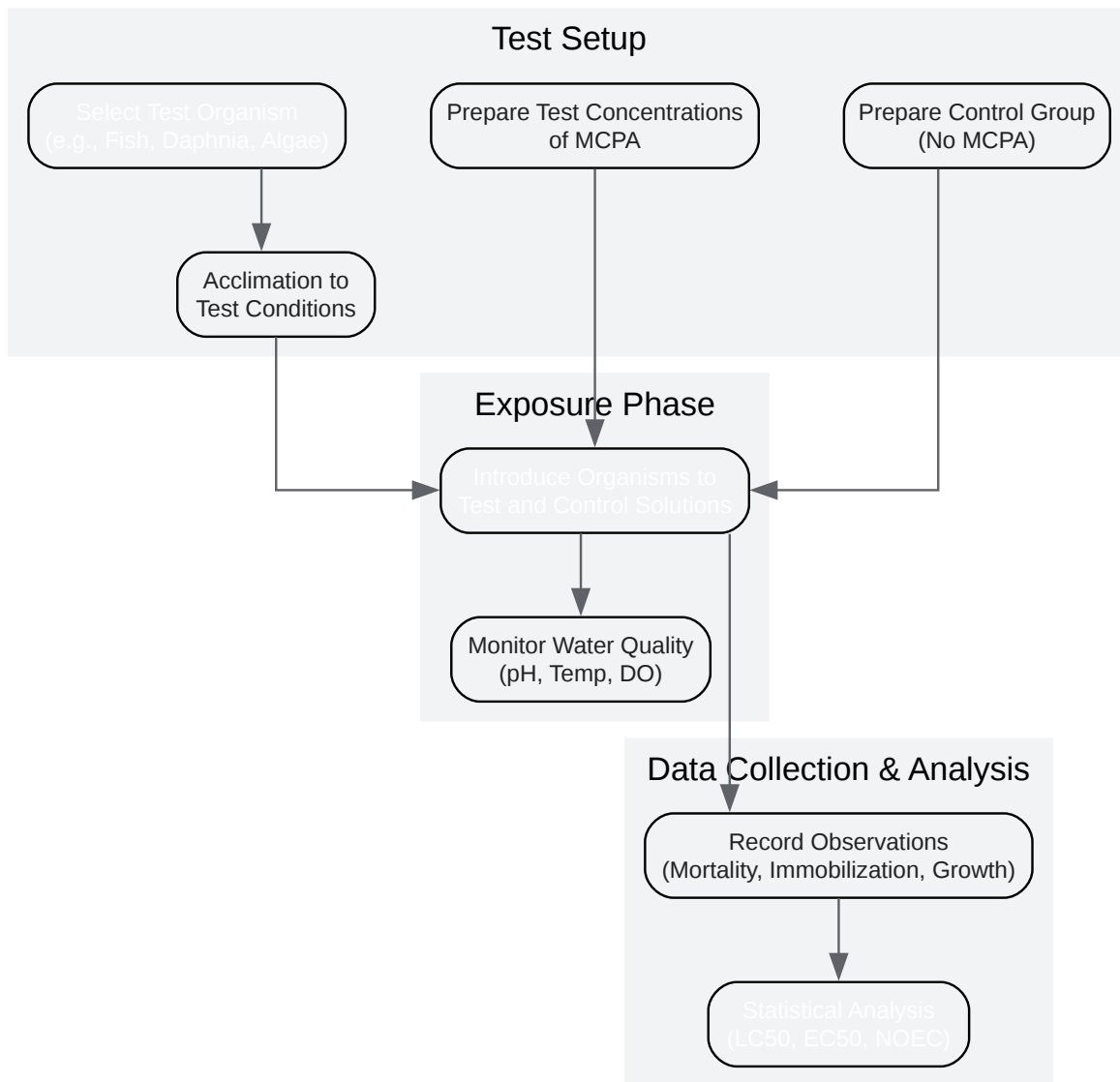
MCPA's herbicidal activity stems from its function as a synthetic auxin.<sup>[1][2][3]</sup> In susceptible plants, it disrupts normal hormonal balance, leading to a cascade of physiological and morphological effects.

The primary signaling pathway involves the following key components:

- Perception: MCPA, like natural auxin, is perceived by a family of F-box proteins, including Transport Inhibitor Response 1 (TIR1) and Auxin Signaling F-box (AFB) proteins.[2]
- Ubiquitination and Degradation: The binding of MCPA to the TIR1/AFB receptor promotes the interaction between the receptor and Aux/IAA transcriptional repressor proteins. This interaction leads to the ubiquitination of the Aux/IAA repressors by the SCFTIR1/AFB E3 ubiquitin ligase complex.[2] The ubiquitinated Aux/IAA proteins are then targeted for degradation by the 26S proteasome.[2]
- Gene Expression: The degradation of the Aux/IAA repressors relieves the repression of Auxin Response Factors (ARFs), which are transcription factors.[2] ARFs can then bind to auxin-responsive elements (AuxREs) in the promoters of target genes, leading to the transcription of numerous genes involved in plant growth and development.
- Physiological Effects: The altered gene expression results in a range of physiological responses, including cell elongation, cell division, and the production of ethylene. At the high concentrations associated with herbicide application, this leads to uncontrolled growth, epinasty (downward bending of leaves), tissue damage, and ultimately, plant death.[2]

While this pathway is well-established in target plants, the extent to which similar pathways are affected in non-target organisms, particularly invertebrates and microorganisms, is an area of ongoing research.

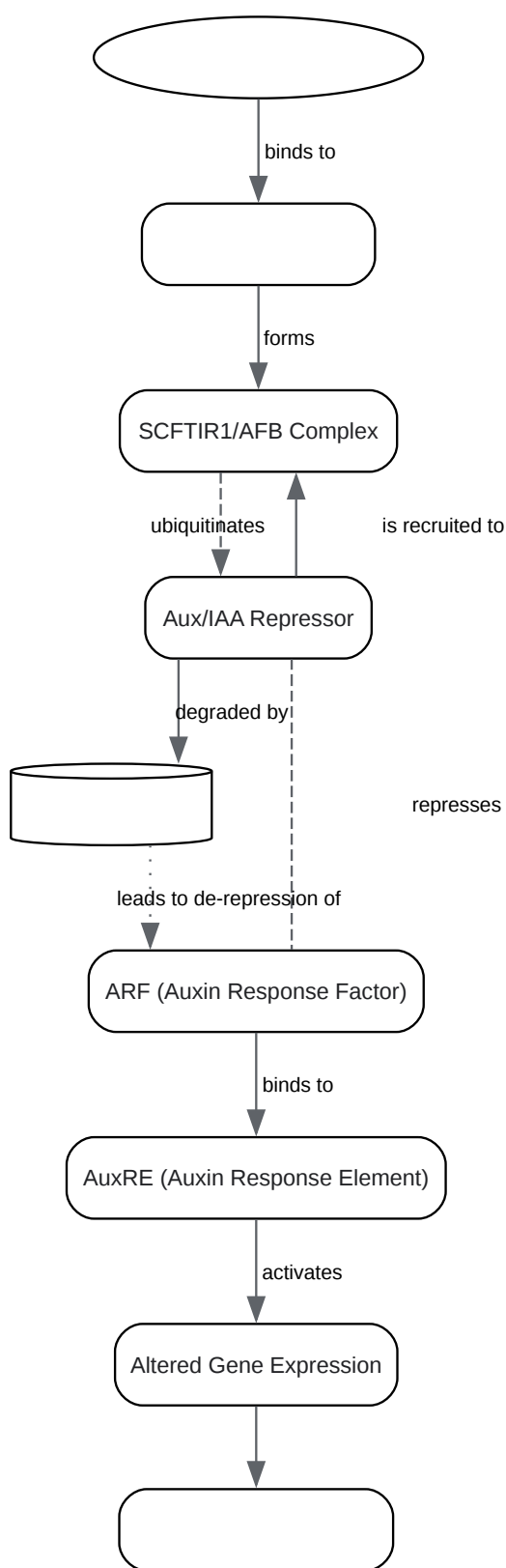
## Visualizations



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Caption: Standardized workflow for aquatic ecotoxicity testing.



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